

4-Aminocyclohexanone: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminocyclohexanone

Cat. No.: B1277472

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **4-Aminocyclohexanone**. The information herein is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and drug development settings.

Hazard Identification and Classification


4-Aminocyclohexanone is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are summarized in the table below. It is crucial for personnel handling this chemical to be fully aware of these risks to mitigate potential exposure and ensure a safe working environment.


Table 1: GHS Hazard Classification^{[1][2]}

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Danger[1]

Hazard Pictograms:

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Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Aminocyclohexanone** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₁ NO[1]
Molecular Weight	113.16 g/mol [1]
Appearance	White to off-white crystalline powder or solid[3]
Melting Point	205 °C (decomposes) (for hydrochloride salt)
Solubility	Soluble in water[3]
Hygroscopicity	Hygroscopic[4]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to prevent accidental exposure and maintain the integrity of the compound.

Handling

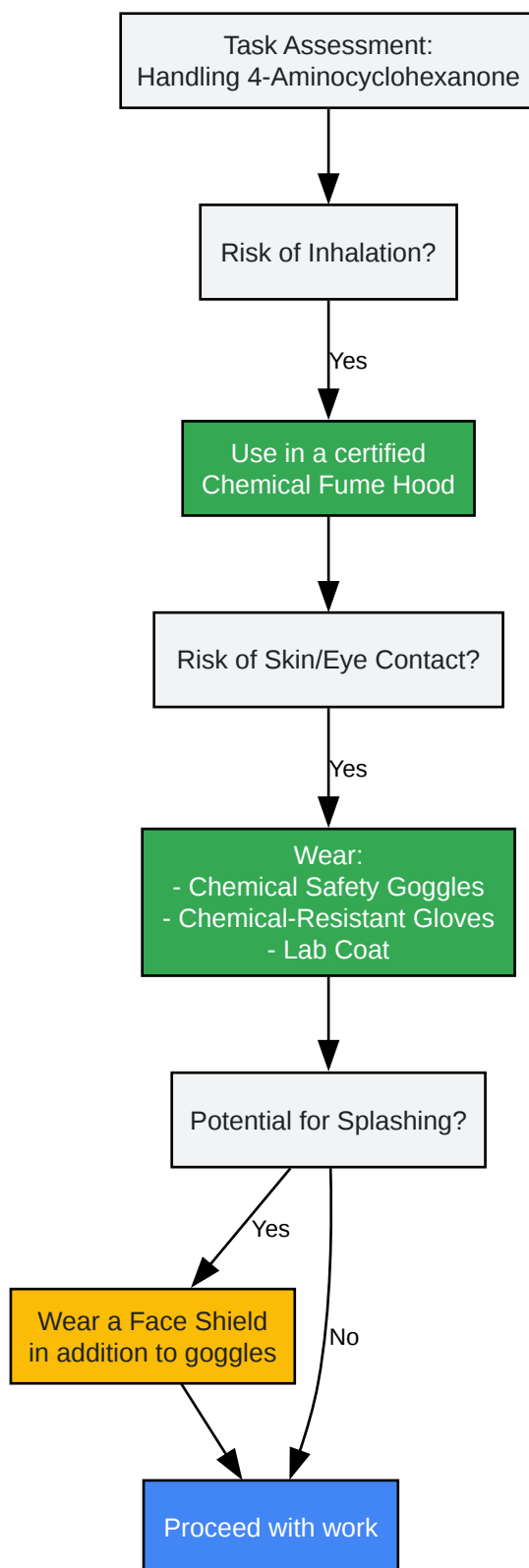
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat or apron, and chemical safety goggles.[4][5] A face shield may be necessary for operations with a higher risk of splashing.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[5] Do not eat, drink, or smoke in areas where the chemical is handled.[4] Wash hands thoroughly after handling.[4]
- Dust Control: Minimize dust generation and accumulation.[6] Avoid breathing dust.[4]

Storage

- Container: Store in the original, tightly sealed container.[4]
- Conditions: Keep in a cool, dry, and well-ventilated place.[4] Protect from moisture as the substance is hygroscopic.[4] Store under an inert gas like argon for long-term stability.[7]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[8]
- Security: For larger quantities, store in a locked-up and designated area.[4]

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate PPE when working with **4-Aminocyclohexanone**.



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Caption: PPE selection workflow for handling **4-Aminocyclohexanone**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

Table 3: First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][9]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4][9]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [6]

Fire-Fighting Measures

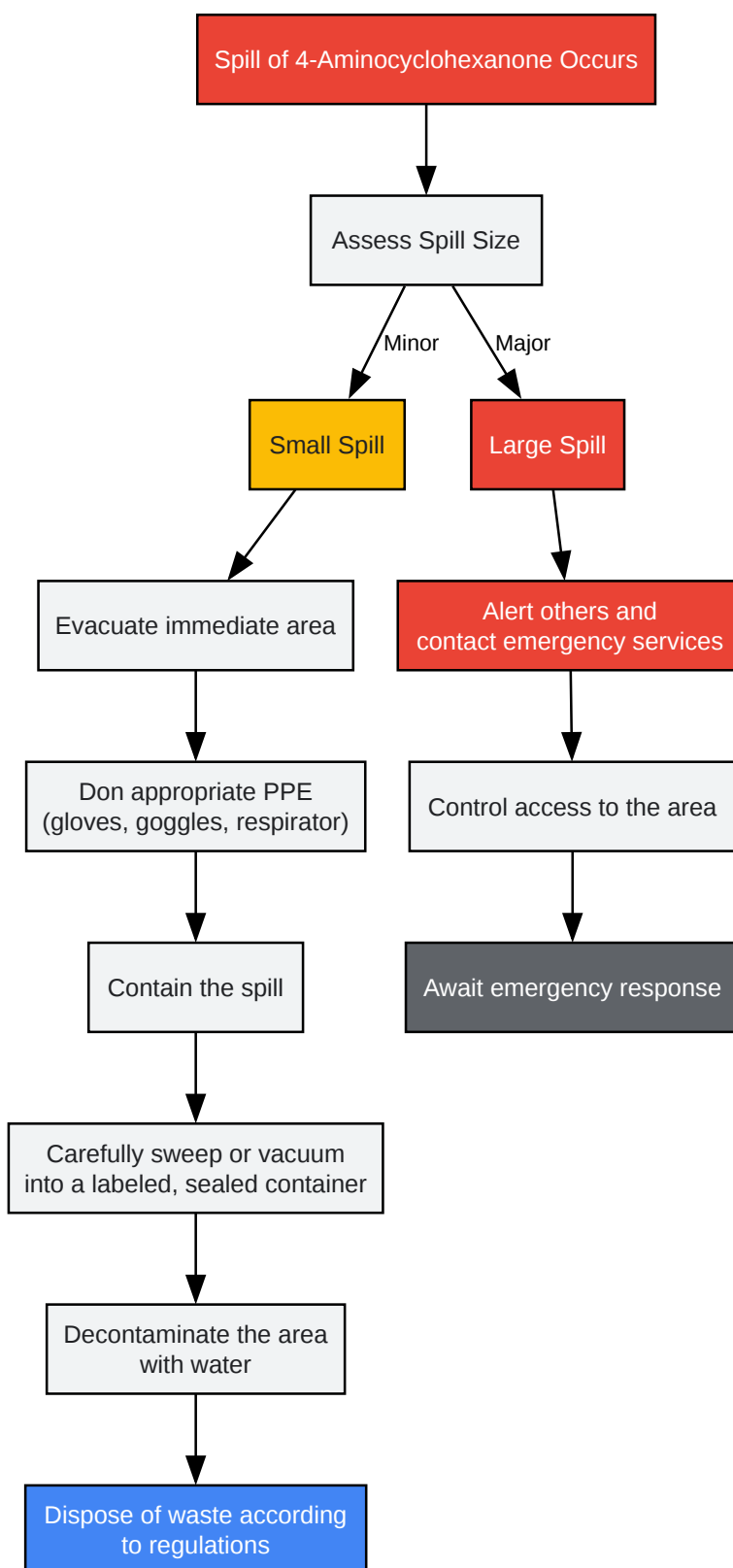
- **Extinguishing Media:** Use extinguishing media suitable for the surrounding fire, such as water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- **Specific Hazards:** The substance is not considered a significant fire risk; however, containers may burn.[4] Combustion may produce corrosive fumes and toxic gases, including carbon oxides and nitrogen oxides.[4][6]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust and contact with the substance.
[4]
- Environmental Precautions: Prevent entry into drains, sewers, or waterways.[4]
- Containment and Cleanup: For small spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[4] For large spills, alert emergency services.[4] Wash the spill area with large amounts of water.[4]

Emergency Response Workflow for Spills

This diagram illustrates the logical steps to follow in the event of a **4-Aminocyclohexanone** spill.



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Caption: Emergency response workflow for a **4-Aminocyclohexanone** spill.

Disposal Considerations

Dispose of **4-Aminocyclohexanone** and its containers in accordance with local, regional, and national regulations.[4][5] Waste should be handled by a licensed waste disposal company.[5] Do not allow the chemical to enter the environment.

Toxicological Information

While comprehensive toxicological data for **4-Aminocyclohexanone** is not readily available, the GHS classification indicates that it is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[1] The toxicological properties have not been fully investigated, and therefore, the substance should be handled with the utmost care, assuming high toxicity.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS). It is essential to consult the specific SDS for **4-Aminocyclohexanone** provided by the supplier before use and to conduct a thorough risk assessment for any experimental protocol involving this compound. Much of the detailed safety information available is for the hydrochloride salt, which is expected to have very similar properties to the free base.

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